

# Application Notes and Protocols: EB-47 Dihydrochloride in Neuroscience Research

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## Compound of Interest

Compound Name: *EB-47 dihydrochloride*

Cat. No.: *B8118154*

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## Introduction

**EB-47 dihydrochloride** is a potent and selective inhibitor of Poly(ADP-ribose) polymerase-1 (PARP-1) and also exhibits inhibitory activity against Tankyrase-1 (TNKS-1) and Tankyrase-2 (TNKS-2). PARP-1 is a key enzyme in the cellular response to DNA damage, and its overactivation, particularly under conditions of oxidative stress, can lead to a form of programmed cell death known as parthanatos. This process is implicated in the pathophysiology of various neurological disorders, including ischemic stroke. Tankyrases are involved in a variety of cellular processes, including the regulation of the Wnt/ $\beta$ -catenin signaling pathway, which plays a crucial role in neuronal development, neurite outgrowth, and synapse formation.

These application notes provide a comprehensive overview of the use of **EB-47 dihydrochloride** in neuroscience research, with a focus on its neuroprotective and neurite outgrowth-promoting activities. Detailed protocols for in vitro and in vivo studies are provided to facilitate the investigation of this compound's therapeutic potential.

## Quantitative Data

The following tables summarize the key quantitative data for **EB-47 dihydrochloride**, facilitating easy comparison of its inhibitory activities.

Table 1: In Vitro Inhibitory Activity of **EB-47 Dihydrochloride**

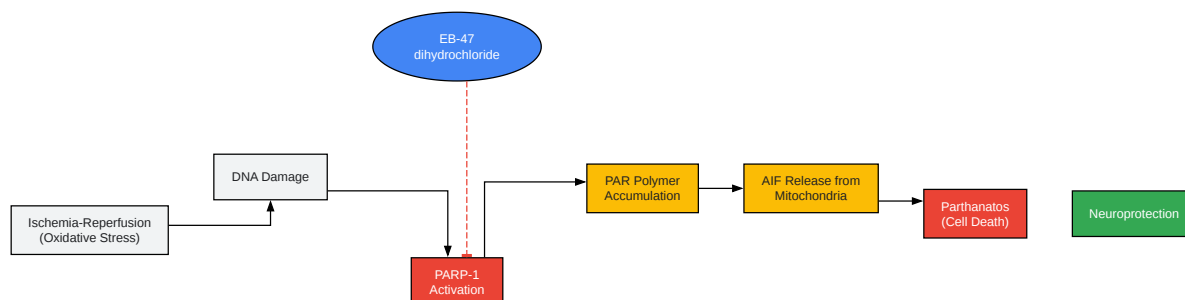
Target Enzyme	IC50 Value
PARP-1	45 nM
Tankyrase-1 (TNKS-1)	410 nM
Tankyrase-2 (TNKS-2)	45 nM
PARP-10	1,179 nM[1]

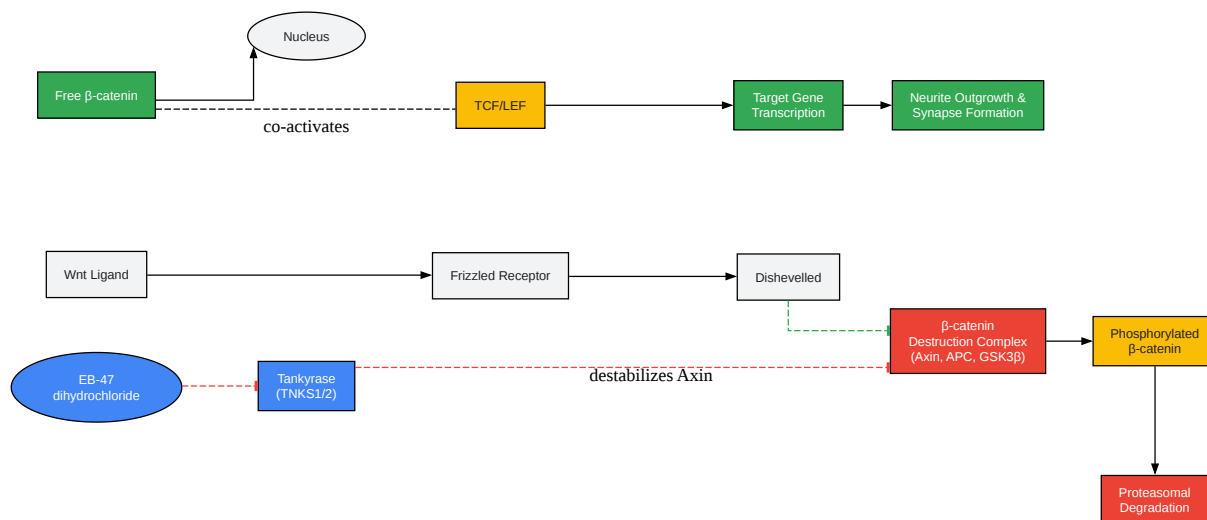
Table 2: In Vivo Neuroprotective Efficacy of EB-47

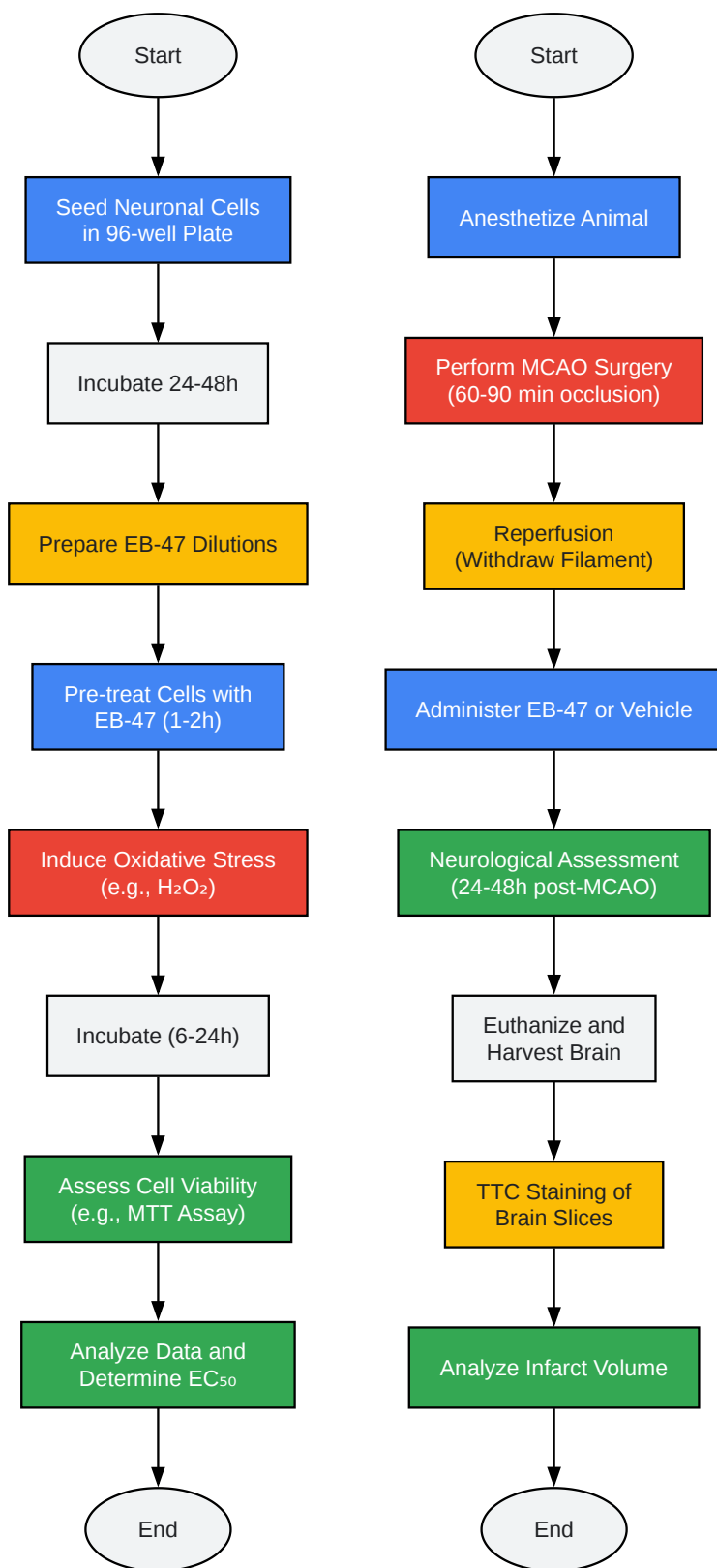
Animal Model	Administration Route & Dose	Outcome	Reference
Rat model of ischemia-reperfusion injury (MCAO)	Intravenous, 10 mg/kg per hour	Reduction in infarct volume	[2][1]

## Signaling Pathways

The following diagrams illustrate the key signaling pathways modulated by **EB-47 dihydrochloride** in the context of neuroscience.







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## References

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- 2. Existing Evidence for the Repurposing of PARP-1 Inhibitors in Rare Demyelinating Diseases - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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